

Safety and handling of 1-(2-Bromo-5-chlorophenyl)ethanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	1-(2-Bromo-5-chlorophenyl)ethanone
Cat. No.:	B1281923

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Compound Identification and Physicochemical Properties

1-(2-Bromo-5-chlorophenyl)ethanone, also known as 2'-Bromo-5'-chloroacetophenone, is a key building block in organic synthesis.^[1] Its utility stems from the multiple reactive sites—the ketone carbonyl group and the halogen-substituted aromatic ring—which allow for a variety of chemical transformations.^[2] Understanding its fundamental properties is the first step toward safe and effective use.

Property	Value	Source
CAS Number	935-99-9	[1] [3] [4]
Molecular Formula	C ₈ H ₆ BrClO	[1] [3]
Molecular Weight	233.49 g/mol	[1] [3]
IUPAC Name	1-(2-bromo-5-chlorophenyl)ethanone	[1]
Appearance	Solid (Beige)	[5]
Melting Point	Approx. 155–156 °C	[2]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **1-(2-Bromo-5-chlorophenyl)ethanone** is classified as a hazardous substance.[\[1\]](#) Exposure can cause significant health effects. The compound is a lachrymator, a substance that irritates the eyes and causes tearing.[\[6\]](#)

GHS Hazard Code	Description	Classification
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)
H312	Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)
H332	Harmful if inhaled	Acute Toxicity, Inhalation (Category 4)
H315	Causes skin irritation	Skin Corrosion/Irritation (Category 2)
H319	Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)
H335	May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)

Data sourced from PubChem.[\[1\]](#)[\[7\]](#)

Caption: GHS Hazards and Corresponding Required PPE.

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the risks associated with **1-(2-Bromo-5-chlorophenyl)ethanone**, a combination of engineering controls and PPE is mandatory. The causality is clear: minimizing exposure pathways is paramount.

- Engineering Controls: All handling of this compound, including weighing and preparing solutions, must be conducted within a certified chemical fume hood.[6] The fume hood provides critical exhaust ventilation to prevent the accumulation of hazardous dust and vapors in the laboratory environment.[8] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]
- Personal Protective Equipment (PPE): The type of protective equipment must be selected based on the concentration and quantity of the hazardous substance at the specific workplace.[8]
 - Eye and Face Protection: Wear tightly-sealed safety goggles and a face shield for maximum protection against dust particles and splashes.[6][8][9]
 - Skin Protection: Wear chemical-resistant gloves, such as nitrile gloves. Gloves must be inspected for integrity before use and disposed of properly after handling the compound. [8] A lab coat or a complete protective suit is required to prevent skin contact.[8][9]
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a NIOSH-approved particulate respirator (or equivalent standard) should be used.[6][10]

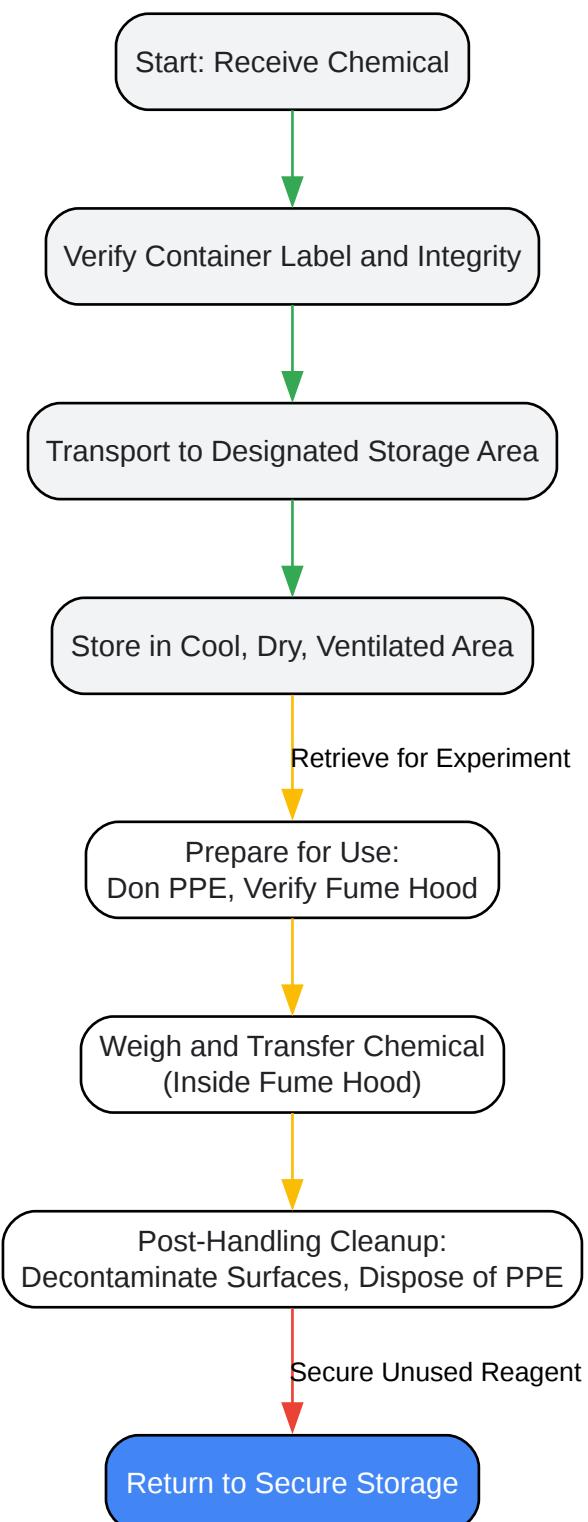
Safe Handling, Storage, and Internal Transport

Strict protocols for handling and storage are the foundation of laboratory safety. Halogenated organic compounds require specific conditions to maintain their stability and prevent hazardous reactions.[11]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all required PPE is worn correctly. Confirm the chemical fume hood is functioning properly.
- Weighing: Conduct all weighing operations on a tared weigh paper or in a suitable container within the fume hood to contain any dust.
- Transfer: Use a spatula for solid transfers. Avoid creating dust. If transferring to a reaction vessel, do so slowly and carefully.

- Post-Handling: After handling, decontaminate the spatula and work surface. Wash hands thoroughly with soap and water, even after removing gloves.[8][12] Contaminated gloves should be disposed of in accordance with hazardous waste procedures.[8]



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Caption: Workflow for Safe Handling and Storage.

Storage Requirements

Proper storage is essential to prevent degradation and dangerous reactions.[11]

- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and heat.[9]
[11]
- Container: Keep the container tightly closed to prevent moisture ingress and vapor release.
[9][11]
- Incompatibilities: This compound must be segregated from strong oxidizing agents, strong bases, and reducing agents.[6] Brominated compounds can also react with certain metals like aluminum.[11] Store separately from these materials.

Emergency Procedures

First Aid Measures

Immediate and appropriate action is critical in the event of exposure.[11]

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5][6]
- Skin Contact: Take off all contaminated clothing immediately.[6] Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[8]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[10]

Spill and Leak Management

- Evacuate: Alert personnel in the immediate area and evacuate non-essential staff.
- Ventilate: Ensure the area is well-ventilated, but avoid breathing vapors.
- Contain: Prevent the spill from spreading and entering drains.^[8]
- Absorb: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).^{[13][14]} Some protocols suggest treating small spills with sodium thiosulfate before absorption.^[11]
- Collect: Carefully collect the absorbed material and contaminated soil into a designated, labeled hazardous waste container for disposal.^{[8][11]} Do not create dust.^[10]

Waste Disposal

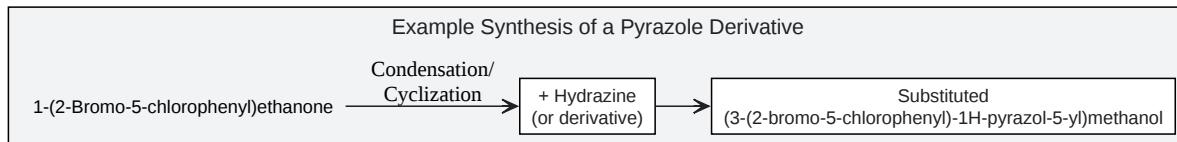
Improper disposal of brominated organic compounds can cause significant environmental harm.^[11]

- Segregation is Key: All waste containing **1-(2-Bromo-5-chlorophenyl)ethanone** must be collected in a dedicated "Halogenated Organic Waste" container.^[11] It must not be mixed with non-halogenated organic waste.^[11]
- Waste Streams:
 - Solid Waste: Contaminated items such as gloves, weigh papers, and absorbent materials must be placed in a sealed, labeled container for solid hazardous waste.^[11]
 - Aqueous Waste: Aqueous solutions containing the compound are also considered hazardous and must be collected separately in a labeled container for halogenated aqueous waste.^[11]
- Disposal Method: Disposal must be handled by a licensed hazardous waste facility, typically via high-temperature incineration with appropriate emission controls to capture harmful byproducts.^[15] Chemical neutralization using reducing agents like sodium thiosulfate can also be employed for liquid waste streams under controlled conditions.^{[15][16]}

Reactivity and Synthetic Applications

1-(2-Bromo-5-chlorophenyl)ethanone is a valuable intermediate primarily due to the reactivity of its functional groups. The electron-withdrawing nature of the halogens enhances the electrophilic character of the phenyl ring and the carbonyl carbon.[2][17]

- **Carbonyl Group Reactivity:** The ketone can undergo a wide range of reactions, including reduction to an alcohol, Wittig olefination to form an alkene, and aldol condensations.[17]
- **Halogen Reactivity:** The bromo and chloro substituents can participate in various substitution and coupling reactions, allowing for the construction of more complex molecules.[2]
- **Applications in Drug Development:** This compound serves as a precursor for the synthesis of various biologically active molecules.[2] Derivatives have been investigated for antibacterial, antifungal, and potential anti-cancer activities.[2] It is a common starting material for building heterocyclic compounds like pyrazoles and thiazoles, which are important scaffolds in medicinal chemistry.[2]



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Caption: A representative reaction pathway using the compound.

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- To cite this document: BenchChem. [Safety and handling of 1-(2-Bromo-5-chlorophenyl)ethanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281923#safety-and-handling-of-1-2-bromo-5-chlorophenyl-ethanone]

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